

# In-Depth Technical Guide: 1-Bromo-4-ethoxy-2-fluorobenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Bromo-4-ethoxy-2-fluorobenzene

Cat. No.: B187739

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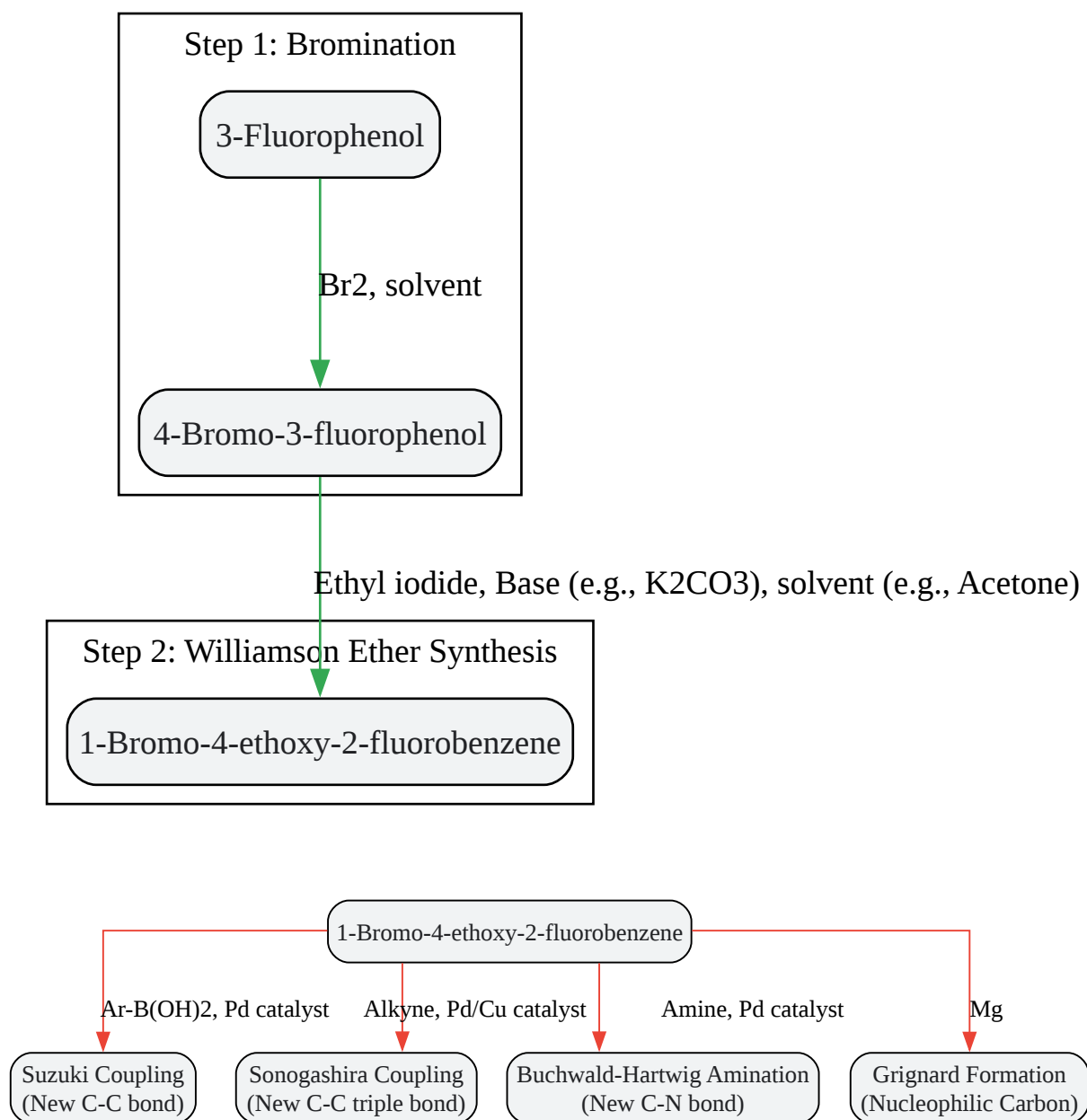
## Abstract

This technical guide provides a comprehensive overview of **1-Bromo-4-ethoxy-2-fluorobenzene**, a halogenated aromatic compound of interest in synthetic and medicinal chemistry. This document consolidates available data on its chemical identity, structure, and physicochemical properties. While specific experimental protocols for its synthesis and detailed applications in drug development are not extensively published, this guide outlines a probable synthetic route based on established chemical principles and discusses its potential utility as a building block in the design of novel bioactive molecules.

## Chemical Identity and Structure

**1-Bromo-4-ethoxy-2-fluorobenzene** is a substituted benzene derivative characterized by the presence of a bromine atom, an ethoxy group, and a fluorine atom.

Chemical Structure:



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- To cite this document: BenchChem. [In-Depth Technical Guide: 1-Bromo-4-ethoxy-2-fluorobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b187739#1-bromo-4-ethoxy-2-fluorobenzene-cas-number-and-structure\]](https://www.benchchem.com/product/b187739#1-bromo-4-ethoxy-2-fluorobenzene-cas-number-and-structure)

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)